Application Notes and Protocols: Intrathecal Injection of (+)-U-50488 Hydrochloride

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Compound of Interest

Compound Name:	*(+)-U-50488 hydrochloride*
CAS No.:	*107902-84-1*
Cat. No.:	*B3363926*

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Introduction

(+)-U-50488 hydrochloride is a selective agonist of the kappa-opioid receptor (KOR), a G-protein coupled receptor involved in a variety of physiological processes including analgesia, diuresis, and the modulation of mood and addiction.[1] Intrathecal (i.t.) administration allows for the direct delivery of therapeutic agents to the cerebrospinal fluid (CSF), bypassing the blood-brain barrier and enabling targeted action on the spinal cord.[2] These protocols provide a detailed guide for the intrathecal injection of **(+)-U-50488 hydrochloride** in rodent models, a critical technique for investigating its effects on spinal nociceptive processing and other central nervous system functions.

Quantitative Data Summary

The following tables summarize the reported intrathecal doses of U-50488H and its effects in rats. It is important to note that optimal doses may vary depending on the specific animal model, strain, and experimental endpoint.

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Table 1: Intrathecal Dose-Response of U-50488H in Rats (Formalin Test)

Dose (nmol)	Analgesic Effect (% Maximum Possible Analgesia)	Reference
5	Gradual reduction in pain scores	[3]
10	Gradual reduction in pain scores	[3]
35	Gradual reduction in pain scores	[3]
6.20 (ED50)	50%	[3]

Table 2: Effect of Intrathecal U-50488H on Visceral Nociception in Rats

Dose (µg)	Analgesic Effect (% Maximum Possible Effect)	Pain Model	Reference
100	20%	Colorectal distension	[4]

Experimental Protocols

Materials

- **(+)-U-50488 hydrochloride**
- Sterile, pyrogen-free saline (0.9% NaCl)
- Hamilton syringe (10 µL or 25 µL)
- 30-gauge, ½-inch needle for mice; 25-gauge needle for rats
- Anesthetic (e.g., isoflurane)

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- Animal clippers
- 70% ethanol
- Sterile gauze

Drug Preparation

- Calculate the required amount of **(+)-U-50488 hydrochloride** based on the desired final concentration and injection volume.
- Dissolve the compound in sterile saline to the desired concentration. Ensure complete dissolution.
- Filter-sterilize the solution using a 0.22 µm syringe filter.
- Store the solution appropriately, protected from light, until use.

Intrathecal Injection Procedure (Acute Needle Puncture)

This procedure should be performed under aseptic conditions.

- Animal Preparation:
  - Anesthetize the animal (e.g., using isoflurane).
  - Shave the fur over the lumbar region of the back.
  - Wipe the shaved area with 70% ethanol.
- Positioning:
  - Position the animal on a sterile field. For mice, placing them over a 15 mL conical tube can help flex the spine.[5]
  - Palpate the iliac crests. The injection site is on the midline between the L5 and L6 vertebrae, which is typically at the level of the iliac crests.[2]
- Injection:

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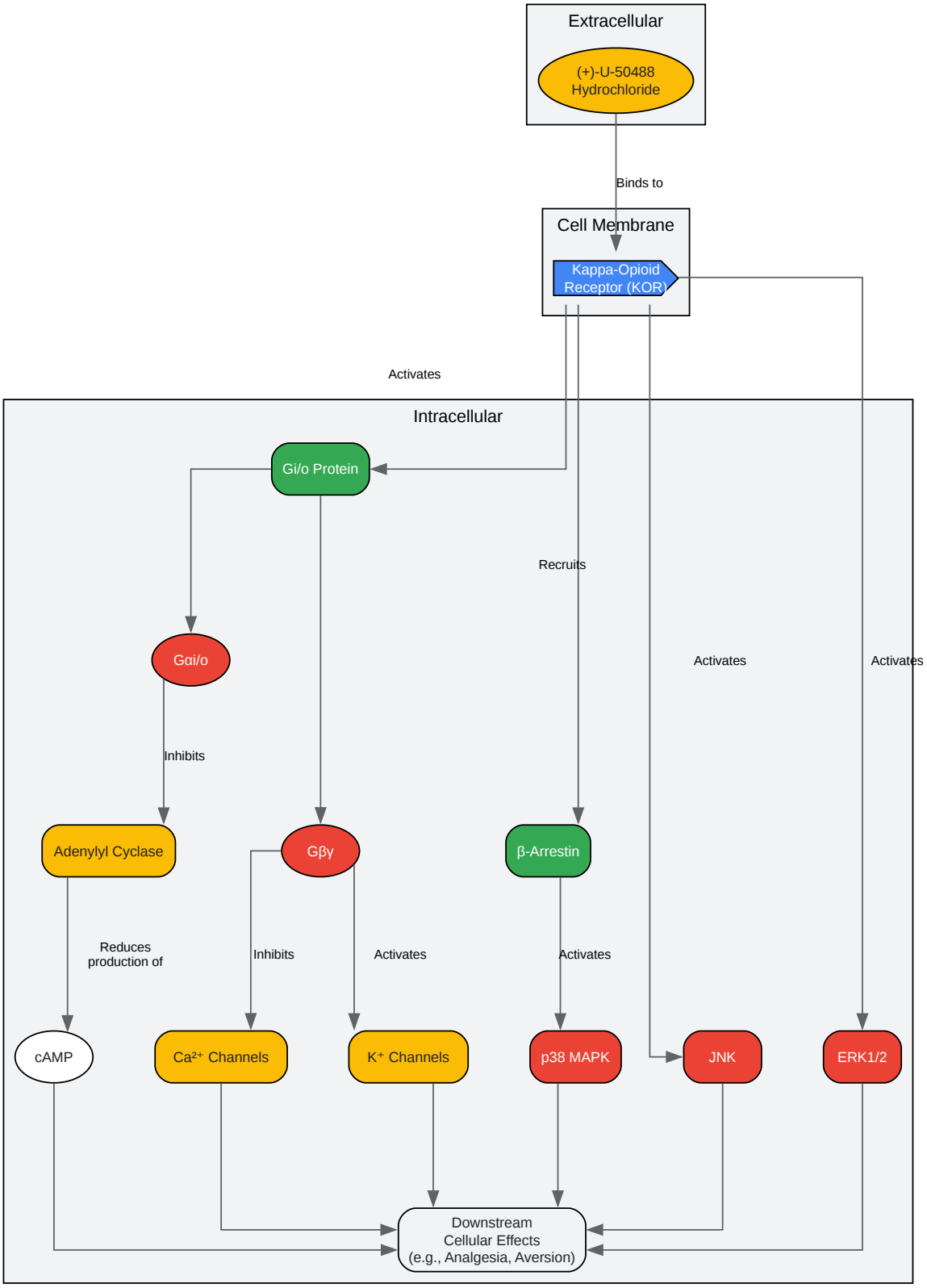
- Hold the needle and syringe at a 15-30° angle to the back for rats.[2]
- Insert the needle through the skin and muscle, aiming for the intervertebral space.
- A characteristic "pop" or a slight tail flick often indicates successful entry into the intrathecal space.[1][6]
- Slowly inject the desired volume (typically 5-10 µL for mice and 10-50 µL for rats).[2]
- A small volume "chaser" of sterile saline (e.g., 5 µL) can be used to ensure complete delivery of the drug.[6]

- Post-Injection Care:
  - Withdraw the needle smoothly.
  - Apply gentle pressure to the injection site with sterile gauze to prevent CSF leakage.
  - Monitor the animal until it has fully recovered from anesthesia. Temporary motor paralysis can be a sign of successful drug administration.[1]
  - Observe the animal for any adverse effects.

Visualizations

Signaling Pathway of (+)-U-50488 Hydrochloride

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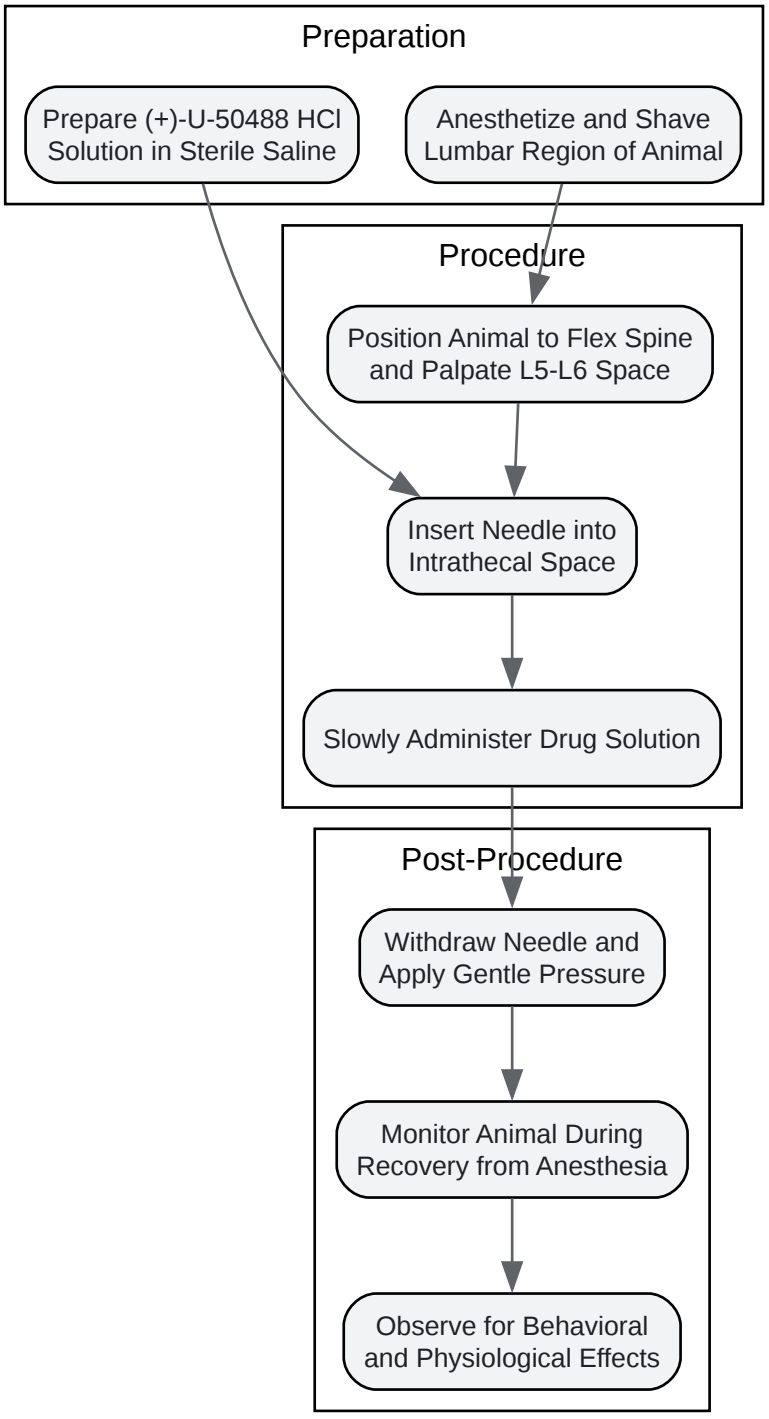


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Caption: Signaling pathway of **(+)-U-50488 hydrochloride** via the kappa-opioid receptor.

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Experimental Workflow for Intrathecal Injection



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Caption: Experimental workflow for intrathecal injection of **(+)-U-50488 hydrochloride**.

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